

Personal protective equipment for handling L-797591

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Compound of Interest

Compound Name: L-797591

Cat. No.: B1674109

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Essential Safety and Handling Guide for L-797591

For researchers, scientists, and professionals in drug development, the proper handling of chemical compounds is paramount to ensuring laboratory safety and experimental integrity. This guide provides essential safety protocols, operational procedures, and disposal plans for **L-797591**, a selective somatostatin receptor subtype 1 (SSTR1) agonist.

Compound Identification and Properties

A clear understanding of the compound's properties is the first step in safe handling.

Identifier	Value
Product Name	L-797,591
CAS Number	217480-24-5
Molecular Formula	C ₃₈ H ₄₉ N ₅ O ₂
Molecular Weight	607.83 g/mol

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **L-797591** to minimize exposure and ensure personal safety.

Protection Type	Specific Requirement	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects against splashes and airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents skin contact and absorption.
Body Protection	Laboratory coat.	Protects against contamination of personal clothing.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required if dust is generated.	Minimizes inhalation of the compound.

Operational Handling and Storage

Adherence to proper operational procedures is critical for maintaining a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust.
- Ensure adequate ventilation in the handling area.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Refer to the Certificate of Analysis for specific storage temperature recommendations.

Emergency Procedures

In the event of accidental exposure, immediate and appropriate action is necessary.

Exposure Type	First Aid Measures
Eye Contact	Immediately flush with plenty of water for at least 15 minutes.
Skin Contact	Wash off immediately with soap and plenty of water.
Inhalation	Move to fresh air. If breathing is difficult, give oxygen.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.

Disposal Plan

Proper disposal of **L-797591** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal of **L-797591**:

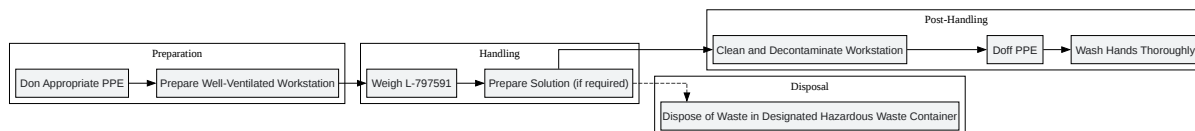
- Dispose of this material and its container at a hazardous or special waste collection point.
- Disposal should be in accordance with local, state, and federal regulations.

Disposal of Contaminated Packaging:

- Empty containers should be taken to an approved waste handling site for recycling or disposal.
- Do not re-use empty containers.

Visualizing Laboratory Workflow and Safety

To further clarify the procedural steps for handling **L-797591**, the following diagrams illustrate the standard operating procedure and the necessary safety precautions.



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Standard Operating Procedure for Handling L-797591.



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Key Safety Precautions for L-797591.

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